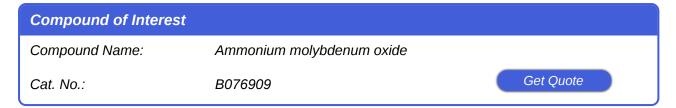


Application Notes and Protocols: Ammonium Molybdate in Metal Finishing and Electroplating

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of ammonium molybdate in metal finishing and electroplating, with a focus on its role in enhancing corrosion resistance and imparting specific surface properties. Detailed experimental protocols, quantitative data, and process visualizations are included to support research and development in this field.

Application in Corrosion-Inhibiting Conversion Coatings

Ammonium molybdate is a key component in the formulation of conversion coatings for various metals, including steel, zinc, and magnesium alloys. These coatings provide a protective layer that significantly improves corrosion resistance. The mechanism of protection involves the formation of a passive film, primarily composed of molybdenum oxides and hydroxides, which acts as a barrier to corrosive agents.[1][2]

Molybdate/Phosphate Conversion Coating for Steel

Molybdate, often in conjunction with phosphates, forms a robust conversion coating on steel surfaces. This combination creates a synergistic effect, enhancing the protective properties of the coating.

Experimental Protocol: Molybdate/Phosphate Passivation of Q235 Steel[3]



- Degreasing: Clean the Q235 steel substrate to remove surface oils and contaminants.
- Acid Pickling: Immerse the steel in a 10% HCl solution for 7-10 seconds to activate the surface.
- Rinsing: Thoroughly rinse the substrate with deionized water.
- Passivation: Immerse the activated steel in the passivation solution for 60 seconds. The
 passivation solution contains sodium molybdate and a low concentration of phosphate.
- Drying: Dry the coated sample at a constant temperature of 100°C.

Quantitative Data: Corrosion Resistance of Molybdate/Phosphate Coating on Steel

Treatment	Corrosion Current (A/cm²)	Efficacy	Reference
Blank (Untreated)	4.0 x 10 ⁻⁵	-	[3]
Low Phosphorus Passivation	1.0 x 10 ⁻⁵	75% reduction in corrosion current	[3]

Molybdate Conversion Coatings for Zinc and Zinc Alloys

Ammonium molybdate is a promising, less toxic alternative to traditional chromate conversion coatings for galvanized steel and zinc alloys.[1][4] These coatings can significantly delay the onset of "white rust," a common form of zinc corrosion.

Experimental Protocol: Molybdate Passivation of Hot-Dip Galvanized Steel[5]

- Substrate: Use hot-dip galvanized (HDG) steel sheets.
- Passivation Solution: Prepare an aqueous solution containing 10 g/L of Sodium Molybdate Dihydrate (Na₂MoO₄·2H₂O).
- Operating Conditions: Adjust the pH of the solution to 5 and maintain the temperature at 60°C.



- Immersion: Immerse the HDG steel sheets in the solution for a duration ranging from 10 to 300 seconds.
- Rinsing and Drying: After immersion, rinse the sheets with deionized water and allow them to dry.

Quantitative Data: Corrosion Performance of Molybdate Coatings on Zinc

Substrate	Coating Type	Test Method	Time to 5% White Rust	Reference
Electroplated Zinc	Molybdate-based	ASTM B-117 Neutral Salt Spray	~24 hours	[1][4]
Electroplated Zn- Ni Alloy	Molybdate-based	ASTM B-117 Neutral Salt Spray	Up to 360 hours	[1][4]
Hot-Dip Galvanized Steel	Molybdate	ASTM B-117 Neutral Salt Spray	5 times improvement over untreated	[6]

Molybdate Conversion Coatings for Magnesium Alloys

Molybdate-based conversion coatings can enhance the corrosion resistance of magnesium alloys, which are notoriously susceptible to corrosion.

Experimental Protocol: Molybdate Conversion Coating on AZ31 Magnesium Alloy[7]

- Substrate: AZ31 magnesium alloy.
- Operating Conditions: The optimal conditions for the formation of a protective conversion coating are a pH of 3, a temperature of 65°C, and an immersion time of 12 minutes.
- Post-Treatment: Rinsing and drying procedures should follow the immersion step.

Quantitative Data: Corrosion Resistance of Molybdate Coating on Magnesium Alloy



Substrate	Coating	Corrosion Potential Shift	Corrosion Current Density Reduction	Reference
AZ31 Magnesium Alloy	Molybdate Conversion Coating	+683 mV	Two orders of magnitude	[7]

Application in Electroplating

Ammonium molybdate can be used as an additive in electroplating baths to co-deposit molybdenum with other metals, such as zinc and nickel. This results in alloy coatings with improved hardness, wear resistance, and corrosion protection.

Zinc-Nickel-Molybdenum Alloy Electroplating

The addition of sodium molybdate to a citrate-sulphate bath allows for the deposition of a ternary Zn-Ni-Mo alloy. The molybdenum content in the alloy can be controlled by adjusting the molybdate concentration in the plating bath.[8]

Experimental Protocol: Electrodeposition of Zn-Ni-Mo Alloy Coatings[8]

- Substrate: A suitable substrate for plating, such as a rotating disc electrode.
- Electrolyte Bath: A citrate-sulphate bath with a pH of 5.7. The bath contains varying concentrations of sodium molybdate (0.0025 to 0.05 mol/dm³).
- Electrodeposition Parameters:

Temperature: 23°C

Cathodic current density: 45 mA/cm²

Anode: Platinum plate

Post-Treatment: Rinsing with distilled water.



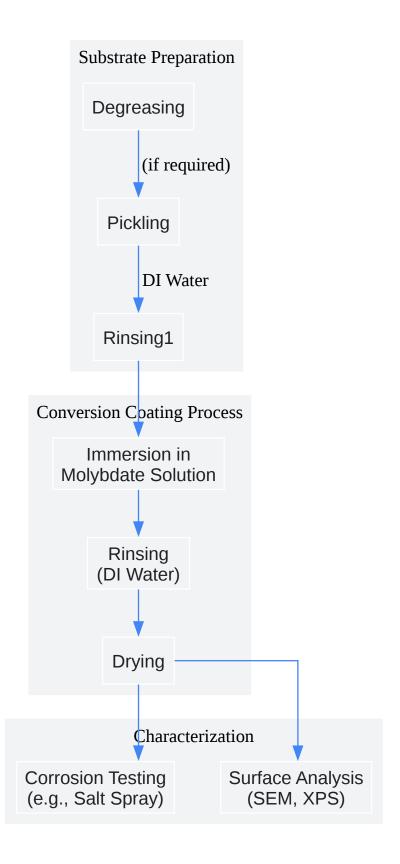


Quantitative Data: Effect of Molybdate Concentration on Zn-Ni-Mo Alloy Composition

Sodium Molybdate Concentration (mol/dm³)	Molybdenum Content in Coating (at. %)
0.0025	0.3
0.05	5.2

Visualizations Experimental Workflow for Molybdate Conversion Coating





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Caption: Workflow for Molybdate Conversion Coating.



Logical Relationship of Passivation Film Formation

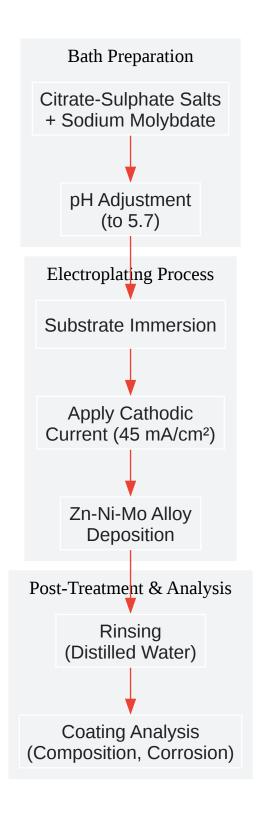


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Caption: Molybdate Passivation Film Formation Mechanism.

Workflow for Zn-Ni-Mo Alloy Electroplating





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Caption: Workflow for Zn-Ni-Mo Alloy Electroplating.



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